

Physical properties of 1-Bromocyclobutanecarboxylic acid (melting point, boiling point)

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Compound of Interest

Compound Name: **1-Bromocyclobutanecarboxylic acid**

Cat. No.: **B1347131**

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Technical Guide: Physical Properties of 1-Bromocyclobutanecarboxylic Acid

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the physical properties of **1-Bromocyclobutanecarboxylic acid**, a valuable building block in organic synthesis and drug discovery. The focus of this document is on its melting and boiling points, supported by detailed experimental methodologies for their determination.

Core Physical Properties

1-Bromocyclobutanecarboxylic acid is a solid at room temperature. Its key physical properties are summarized in the table below.

Physical Property	Value	Conditions
Melting Point	48 °C	Standard Atmosphere
Boiling Point	145-155 °C	40-50 Torr[1]

Experimental Protocols

The accurate determination of physical properties such as melting and boiling points is fundamental to verifying the identity and purity of a chemical compound. The following sections detail the standard experimental procedures for these measurements.

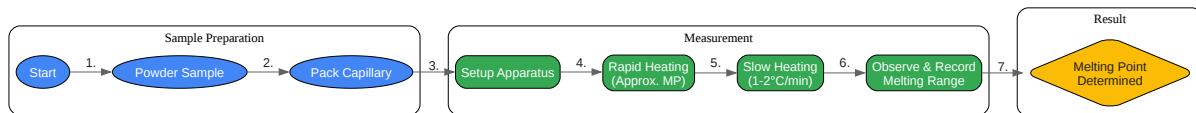
Melting Point Determination

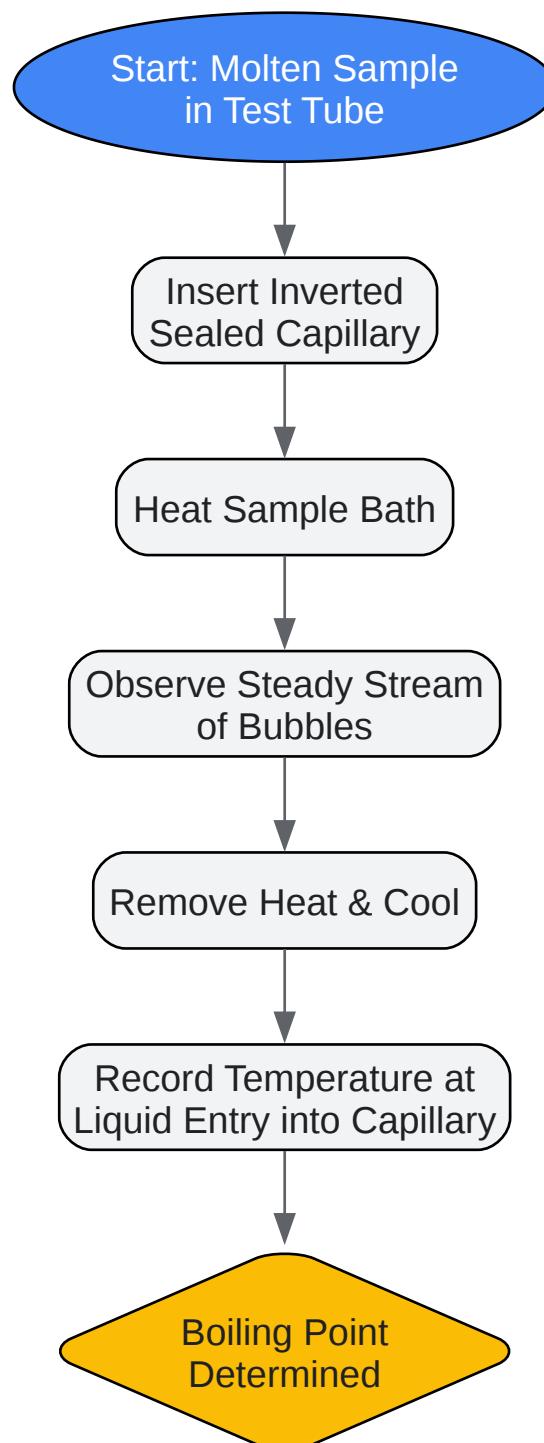
The melting point of a crystalline solid is the temperature at which it transitions from a solid to a liquid phase. For pure substances, this transition occurs over a narrow temperature range. The presence of impurities typically lowers the melting point and broadens the melting range.

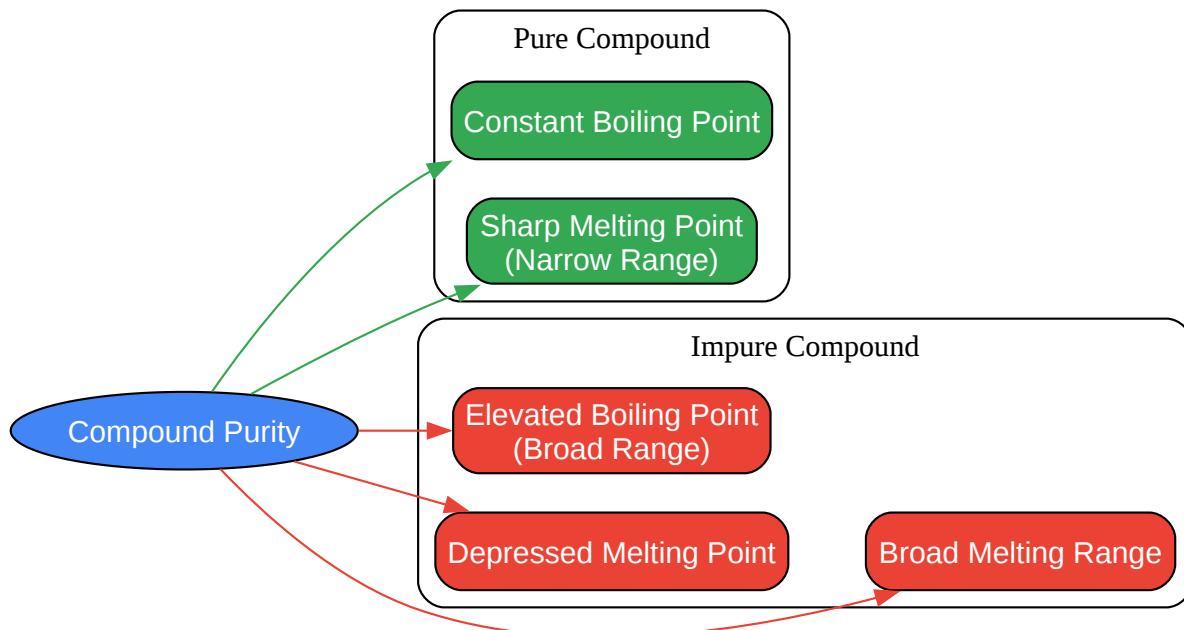
Methodology: Capillary Method

A common and reliable method for determining the melting point is the capillary method.

- Sample Preparation: A small amount of the finely powdered, dry sample of **1-Bromocyclobutanecarboxylic acid** is packed into a thin-walled capillary tube, sealed at one end, to a height of 2-3 mm.[2]
- Apparatus Setup: The capillary tube is attached to a thermometer, with the sample positioned adjacent to the thermometer bulb. This assembly is then placed in a heating bath (e.g., an oil bath or a metal block heating apparatus like a Mel-Temp).[2]
- Heating: The heating bath is heated gradually. An initial rapid heating can be used to determine an approximate melting point.[2] For an accurate measurement, the temperature should be raised slowly, at a rate of about 1-2 °C per minute, as it approaches the expected melting point.[2]
- Observation: The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the last crystal melts is recorded as the end of the melting range.[2] For a pure compound, this range should be narrow.







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